

CH 275 stability and long-term storage conditions

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Compound of Interest

Compound Name: CH 275

Cat. No.: B1496293

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Technical Support Center: CH 275

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **CH 275**.

Frequently Asked Questions (FAQs)

Q1: What is **CH 275**?

A1: **CH 275** is a cyclic peptide and a potent and selective somatostatin receptor 1 (sst₁) agonist, with a K_i of 52 nM.[1] It is used in research, particularly in studies related to Alzheimer's disease.[1] Its chemical formula is C₇₄H₉₆N₁₄O₁₅S₂. [2]

Q2: What are the recommended long-term storage conditions for solid **CH 275**?

A2: For long-term stability, solid **CH 275** should be stored at -20°C.[2]

Q3: How should I store stock solutions of **CH 275**?

A3: Stock solutions of **CH 275** should be stored at -80°C for use within 6 months, or at -20°C for use within 1 month.[2] It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[2]

Q4: What is the recommended solvent for preparing a stock solution?

A4: **CH 275** is soluble in water up to 0.30 mg/mL.[2] For higher concentrations, it is advisable to consult the manufacturer's datasheet for the specific batch. To aid dissolution, warming the solution to 37°C and using an ultrasonic bath may be helpful.[2]

Q5: How is **CH 275** shipped?

A5: **CH 275** is typically shipped on blue ice to maintain its stability during transit.[2]

Troubleshooting Guide

Issue 1: I am having trouble dissolving **CH 275**.

- Solution: Ensure you are using a recommended solvent, such as water.[2] To improve solubility, you can gently warm the solution to 37°C and use sonication in an ultrasonic bath. [2] Avoid excessive heating, as it may degrade the peptide. Always use the batch-specific solubility information provided on the product datasheet if available.

Issue 2: My experimental results are inconsistent.

- Possible Cause: Inconsistent results may be due to the degradation of **CH 275**. This could be caused by improper storage, repeated freeze-thaw cycles of stock solutions, or instability in the experimental buffer.
- Solution:
 - Confirm that the solid compound and stock solutions have been stored at the correct temperatures (-20°C for solid, -80°C for long-term solution storage).[2]
 - Always use freshly prepared dilutions from a properly stored stock solution for your experiments.
 - If you suspect instability in your experimental buffer, consider performing a stability test of **CH 275** in that specific buffer (see Experimental Protocols section).

Issue 3: I am unsure about the shelf-life of my **CH 275**.

- Solution: For stock solutions, it is recommended to use them within 1 month when stored at -20°C and within 6 months when stored at -80°C.[2] For the solid compound, refer to the

expiration date provided by the supplier. If the expiration date is not available or has passed, it is recommended to test the activity of the compound before use.

Data Presentation

Table 1: Recommended Storage and Handling Conditions for **CH 275**

Form	Storage Temperature	Recommended Duration	Handling Notes
Solid Powder	-20°C	As per supplier	Keep desiccated.
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. [2]
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [2]
Shipping	Blue Ice	N/A	Upon receipt, store at the recommended temperature. [2]

Experimental Protocols

Protocol 1: User-Conducted Stability Assessment of **CH 275** in Aqueous Buffer

Since comprehensive stability data for **CH 275** in various experimental conditions is not readily available, this protocol outlines a method for researchers to assess its stability in their specific aqueous buffer of choice.

Objective: To determine the stability of **CH 275** in a specific aqueous buffer over time at a relevant experimental temperature.

Materials:

- **CH 275** (solid)
- Aqueous buffer of choice (e.g., PBS, pH 7.4)

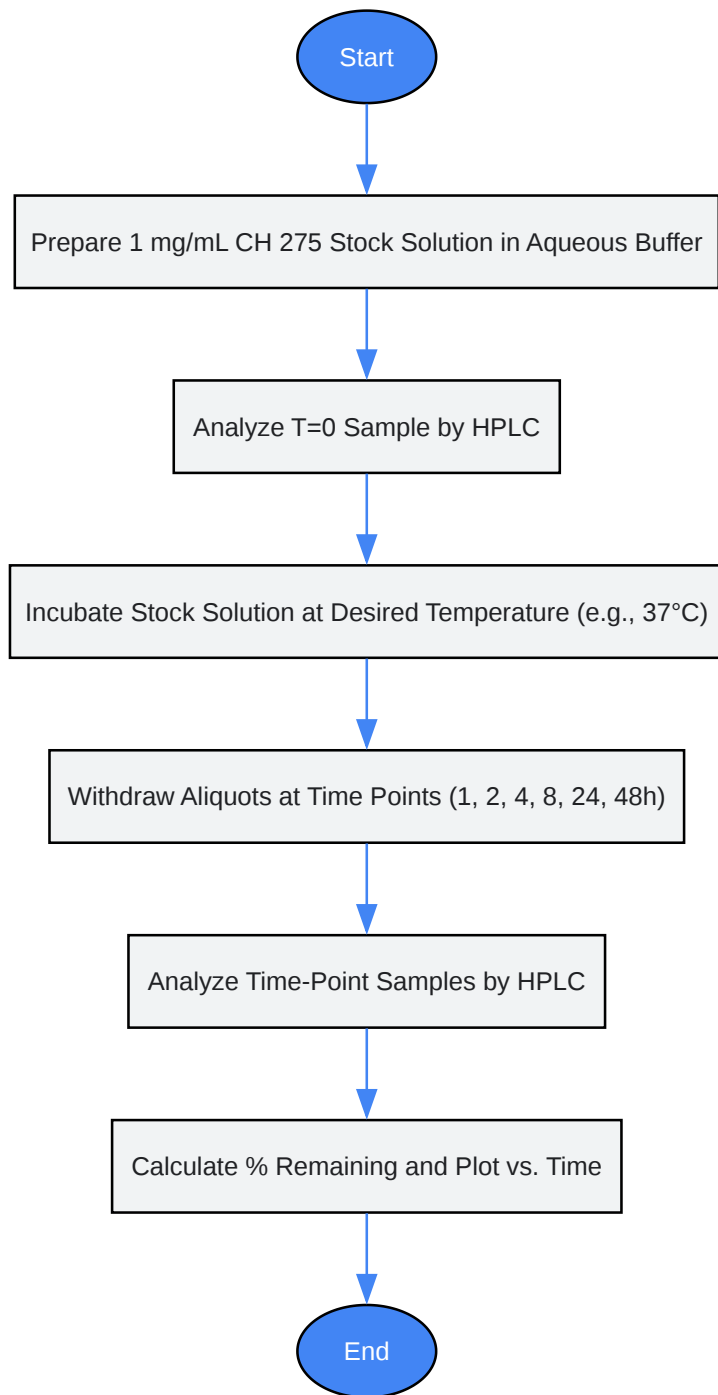
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV at 220 nm)
- Incubator or water bath set to the desired experimental temperature (e.g., 37°C)
- Autosampler vials

Procedure:

- Prepare a Stock Solution: Accurately weigh a known amount of **CH 275** and dissolve it in the aqueous buffer to a final concentration of 1 mg/mL. This will be your time zero (T=0) sample.
- Initial Analysis (T=0): Immediately analyze the T=0 sample by HPLC to determine the initial peak area of **CH 275**. This will serve as the 100% reference.
- Incubation: Place the remaining stock solution in an incubator or water bath at the desired temperature (e.g., 37°C).
- Time-Point Sampling: At predetermined time points (e.g., 1, 2, 4, 8, 24, 48 hours), withdraw an aliquot of the solution, transfer it to an autosampler vial, and analyze it by HPLC under the same conditions as the T=0 sample.
- Data Analysis:
 - For each time point, calculate the percentage of **CH 275** remaining by comparing the peak area to the peak area of the T=0 sample: $\% \text{ Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at T=0}) * 100$
 - Plot the % remaining of **CH 275** against time to visualize the degradation profile.

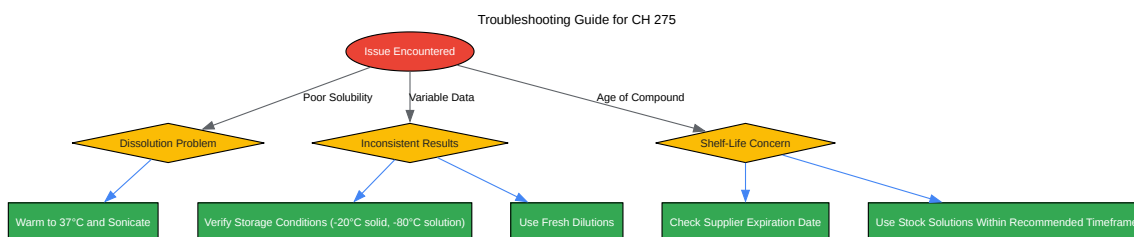
Mandatory Visualization

Experimental Workflow for CH 275 Stability Assessment



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Caption: Workflow for assessing the stability of **CH 275**.



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Caption: Troubleshooting common issues with **CH 275**.

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References

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